



Gcase activator 3 long-term stability and storage conditions

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Compound of Interest		
Compound Name:	Gcase activator 3	
Cat. No.:	B15578877	Get Quote

GCase Activator 3: Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability and storage of **Gcase activator 3**. It includes frequently asked questions (FAQs), troubleshooting guides, and detailed experimental protocols to ensure the integrity and successful application of this compound in your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **Gcase activator 3**?

A1: Proper storage is crucial to maintain the stability and activity of **Gcase activator 3**. Based on available data, the following conditions are recommended:

- Solid Form: Store the powdered compound at -20°C for up to 3 years or at 4°C for up to 2 years.
- Stock Solutions: For stock solutions prepared in a solvent such as DMSO, storage at -80°C is recommended for a period of up to 6 months.[1] Storage at -20°C is suitable for shorter periods, up to 1 month.[1]

Q2: How should I prepare and store working solutions of Gcase activator 3?



A2: It is highly recommended to prepare working solutions for in vivo experiments fresh on the same day of use to ensure optimal performance.[1] If you need to prepare a working solution for in vitro assays, it is best practice to dilute the stock solution immediately before the experiment.

Q3: What is the known long-term stability of **Gcase activator 3**?

A3: The supplier, MedchemExpress, guarantees stability for up to 6 months for stock solutions stored at -80°C.[1] For longer-term stability, it is advisable to conduct periodic quality control checks.

Q4: Are there any known degradation products of **Gcase activator 3**?

A4: Currently, there is no publicly available information detailing the specific degradation products of **Gcase activator 3**. To ensure the use of a non-degraded compound, it is important to adhere to the recommended storage conditions and preparation guidelines for working solutions.

Q5: What is the mechanism of action of **Gcase activator 3**?

A5: **Gcase activator 3** is a non-inhibitory small molecule that acts as an allosteric modulator of the β-glucocerebrosidase (GCase) enzyme.[2][3] It binds to a site on the enzyme distinct from the active site, inducing a conformational change that can lead to increased enzymatic activity and stability.[2][3] This can help to restore the proper folding of mutant GCase and facilitate its transport to the lysosome.

Stability and Storage Data Summary

The following table summarizes the recommended storage conditions and stability data for **Gcase activator 3**.



Form	Storage Temperature	Recommended Duration
Solid (Powder)	-20°C	Up to 3 years
4°C	Up to 2 years	
Stock Solution	-80°C	Up to 6 months[1]
-20°C	Up to 1 month[1]	
Working Solution	N/A	Prepare fresh for each experiment[1]

Experimental Protocols

Protocol 1: Stability-Indicating Analysis of Gcase Activator 3 by HPLC (General Protocol)

This protocol provides a general framework for developing a High-Performance Liquid Chromatography (HPLC) method to assess the stability of **Gcase activator 3**. Specific parameters will need to be optimized for your particular instrument and conditions.

Objective: To separate the intact **Gcase activator 3** from potential degradation products.

Materials:

- Gcase activator 3 reference standard
- Aged samples of Gcase activator 3 (from stability studies)
- HPLC-grade acetonitrile, methanol, and water
- HPLC-grade buffers (e.g., phosphate, acetate) and acids/bases for pH adjustment (e.g., formic acid, ammonium hydroxide)
- HPLC system with a UV or PDA detector
- C18 reverse-phase HPLC column (e.g., 4.6 x 150 mm, 5 μm)

Methodology:



- Standard and Sample Preparation:
 - Prepare a stock solution of the Gcase activator 3 reference standard in a suitable solvent (e.g., DMSO) at a concentration of 1 mg/mL.
 - Dilute the stock solution with the mobile phase to a working concentration (e.g., 50 μg/mL).
 - Prepare aged samples in the same manner.
- Chromatographic Conditions (Starting Point):
 - Mobile Phase A: 0.1% Formic acid in water
 - Mobile Phase B: Acetonitrile
 - Gradient: 10-90% B over 20 minutes
 - Flow Rate: 1.0 mL/min
 - Column Temperature: 30°C
 - Detection Wavelength: Scan for optimal wavelength using a PDA detector, or start at 254 nm.
 - Injection Volume: 10 μL
- Analysis:
 - Inject the reference standard to determine the retention time of the intact compound.
 - Inject the aged samples to observe any additional peaks that may correspond to degradation products.
 - The percentage of intact Gcase activator 3 can be calculated based on the peak area relative to the total peak area.
- Method Optimization:



 Adjust the mobile phase composition, gradient, pH, and column type to achieve optimal separation of the parent peak from any degradation peaks.

Protocol 2: In Vitro GCase Activity Assay

This protocol describes a common method to measure the activity of the GCase enzyme in the presence of **Gcase activator 3** using the fluorogenic substrate 4-methylumbelliferyl-β-D-glucopyranoside (4-MUG).[4][5]

Objective: To determine the effect of **Gcase activator 3** on GCase enzyme activity.

Materials:

- Recombinant human GCase enzyme
- Gcase activator 3
- 4-MUG substrate (Sigma-Aldrich, Cat. No. M3633)
- Assay Buffer: 0.1 M Citrate-phosphate buffer, pH 5.4, containing 0.25% (w/v) sodium taurocholate, 1 mM EDTA, and 1% (w/v) BSA.
- Stop Buffer: 1 M Glycine, pH 12.5
- Black 96-well plate
- Fluorescence plate reader (Excitation: 350 nm, Emission: 460 nm)

Methodology:

- Prepare Reagents:
 - Dilute the recombinant GCase enzyme in the assay buffer to the desired working concentration.
 - Prepare a serial dilution of Gcase activator 3 in the assay buffer.
 - Prepare a 5 mM solution of 4-MUG in the assay buffer.



· Assay Procedure:

- \circ To each well of the 96-well plate, add 20 μL of the **Gcase activator 3** dilution (or vehicle control).
- Add 20 μL of the diluted GCase enzyme to each well.
- Incubate the plate at 37°C for 15 minutes.
- Initiate the reaction by adding 20 μL of the 4-MUG solution to each well.
- Incubate the plate at 37°C for 30-60 minutes, protected from light.
- Stop the reaction by adding 100 μL of the stop buffer to each well.
- Data Analysis:
 - Measure the fluorescence intensity using a plate reader.
 - Subtract the background fluorescence (wells without enzyme) from all readings.
 - Plot the fluorescence intensity against the concentration of Gcase activator 3 to determine the dose-response curve.

Troubleshooting Guide

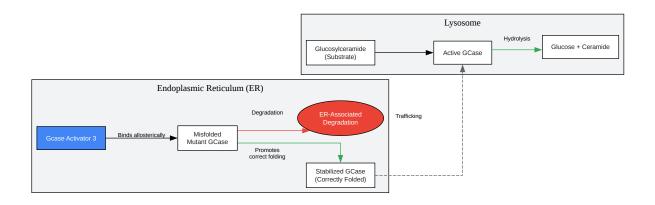


Issue	Possible Cause(s)	Recommended Solution(s)
Reduced or no GCase activation	Degraded Gcase activator 3.	Use a fresh stock solution of Gcase activator 3. Ensure proper storage of the solid compound and stock solutions.
2. Inactive GCase enzyme.	2. Use a new vial of recombinant GCase or test the activity of the current batch with a known activator.	
3. Incorrect assay conditions (pH, temperature).	3. Verify the pH of the assay buffer and ensure the incubation temperature is correct. GCase activity is pH- sensitive.[6]	
High background fluorescence in activity assay	1. Contamination of reagents.	Use fresh, high-purity reagents and water.
2. Autohydrolysis of 4-MUG substrate.	2. Prepare the 4-MUG solution fresh before each experiment.	
Precipitation of Gcase activator 3 in solution	1. Poor solubility in the chosen solvent.	For stock solutions, use high-purity DMSO. For working solutions, especially for in vivo use, consider co-solvents like corn oil. Gentle heating and/or sonication may aid dissolution. [1]
2. Compound has "crashed out" after dilution.	Prepare working solutions fresh and use immediately. Avoid storing diluted solutions.	
Inconsistent results between experiments	Freeze-thaw cycles of stock solutions.	1. Aliquot stock solutions into single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.



2. Pipetting errors.	Ensure accurate pipetting, especially for serial dilutions.
3. Variation in incubation times.	3. Use a multichannel pipette for simultaneous addition of reagents and a precise timer for incubations.

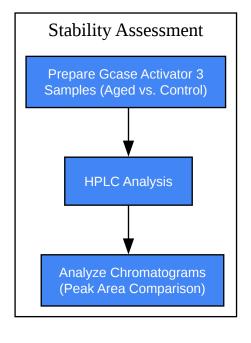
Visualizations

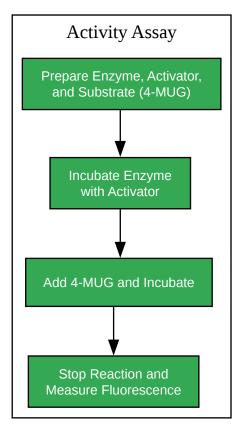


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Caption: GCase Activator 3 signaling pathway.







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Caption: Experimental workflow for stability and activity.

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